

A Comprehensive Technical Guide to the Safe Handling of 2,6-Dinitroanisole

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Compound of Interest

Compound Name: 2,6-Dinitroanisole

Cat. No.: B1268829

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety data and handling precautions for **2,6-Dinitroanisole** (CAS No: 3535-67-9). It is intended to equip laboratory personnel with the necessary information to handle this chemical safely. Due to the limited availability of specific toxicological data for **2,6-Dinitroanisole**, information from structurally related compounds, such as 2,4-Dinitroanisole and the general class of dinitrophenols, has been included for a comprehensive understanding of potential hazards. All data derived from surrogate compounds are clearly indicated.

Chemical and Physical Properties

A summary of the known physical and chemical properties of **2,6-Dinitroanisole** is presented in Table 1. This information is crucial for understanding its behavior under various laboratory conditions.

Property	Value	Source
Molecular Formula	C ₇ H ₆ N ₂ O ₅	PubChem[1]
Molecular Weight	198.13 g/mol	PubChem[1]
Appearance	Pale yellow crystalline solid	Assumed based on related compounds
Melting Point	Not available	Fisher Scientific[2]
Boiling Point	Not available	
Solubility	Insoluble in water	
Vapor Pressure	Not available	
Density	Not available	PubChem[1]
XLogP3	1.1	

Toxicological Data

Specific quantitative toxicological data for **2,6-Dinitroanisole** is limited. The available information, along with data for the related compound 2,4-Dinitroanisole, is summarized in Table 2. It is important to handle **2,6-Dinitroanisole** with the same level of caution as its more studied isomer. The primary mechanism of toxicity for dinitrophenols and their ethers is believed to be the uncoupling of oxidative phosphorylation.[3][4]

Parameter	Value	Species	Route	Source
Acute Oral LD50	199 mg/kg (for 2,4-Dinitroanisole)	Rat	Oral	Toxicology Excellence for Risk Assessment (TERA)[5]
Acute Inhalation LC50	> 2.9 g/m ³ (for 2,4-Dinitroanisole)	Rat	Inhalation	Toxicology Excellence for Risk Assessment (TERA)[5]
Dermal Toxicity	Fatal in contact with skin (for 2,6-Dinitroanisole)	-	Dermal	Sigma-Aldrich
Skin Irritation	Causes skin irritation	-	-	Sigma-Aldrich
Eye Irritation	Causes serious eye damage	-	-	Sigma-Aldrich
Sensitization	May cause an allergic skin reaction	-	-	Sigma-Aldrich

Hazard Identification and GHS Classification

The Globally Harmonized System (GHS) classification for **2,6-Dinitroanisole**, as provided by Sigma-Aldrich, is detailed in Table 3.

Hazard Class	Hazard Category	Hazard Statement
Acute toxicity, Oral	4	H302: Harmful if swallowed
Acute toxicity, Dermal	2	H310: Fatal in contact with skin
Skin corrosion/irritation	2	H315: Causes skin irritation
Serious eye damage/eye irritation	1	H318: Causes serious eye damage
Skin sensitization	1	H317: May cause an allergic skin reaction
Hazardous to the aquatic environment, long-term hazard	1	H410: Very toxic to aquatic life with long lasting effects

Experimental Protocols for Safe Handling

Given the hazardous nature of **2,6-Dinitroanisole**, stringent safety protocols must be followed. The following sections outline detailed procedures for common laboratory manipulations. These protocols are based on best practices for handling hazardous and potentially explosive powders.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling **2,6-Dinitroanisole**.

- Hand Protection: Wear chemically resistant gloves (e.g., nitrile rubber). Change gloves immediately if they become contaminated.
- Eye/Face Protection: Use chemical safety goggles and a face shield.
- Skin and Body Protection: Wear a flame-retardant lab coat, long pants, and closed-toe shoes.
- Respiratory Protection: All handling of powdered **2,6-Dinitroanisole** must be conducted in a certified chemical fume hood.

Weighing and Transferring

Due to its toxicity and potential for dust generation, weighing and transferring of **2,6-Dinitroanisole** requires careful execution within a primary engineering control.

- Preparation: Designate a specific area within a chemical fume hood for handling **2,6-Dinitroanisole**. Cover the work surface with disposable bench paper.
- Weighing:
 - Place a calibrated analytical balance inside the designated fume hood.
 - Use a tared, sealed container to weigh the powder.
 - Carefully transfer the desired amount of **2,6-Dinitroanisole** to the container using a clean spatula.
 - Close the container securely before removing it from the balance.
- Transferring:
 - If transferring the powder to a reaction vessel, do so within the fume hood.
 - Use a powder funnel to minimize the risk of spills.
 - If preparing a solution, add the solvent to the vessel containing the powder slowly to avoid splashing.

Spill Cleanup

In the event of a spill, immediate and appropriate action is crucial.

- Evacuation and Notification: Alert personnel in the immediate area and restrict access.
- Small Spills (within a fume hood):
 - Wearing appropriate PPE, gently cover the spill with an absorbent material (e.g., vermiculite or sand).

- Carefully scoop the absorbed material into a labeled hazardous waste container.
- Decontaminate the area with a suitable solvent, followed by soap and water.
- Large Spills (outside a fume hood):
 - Evacuate the laboratory immediately.
 - Contact the institution's Environmental Health and Safety (EHS) department.
 - Do not attempt to clean up a large spill without specialized training and equipment.

Waste Disposal

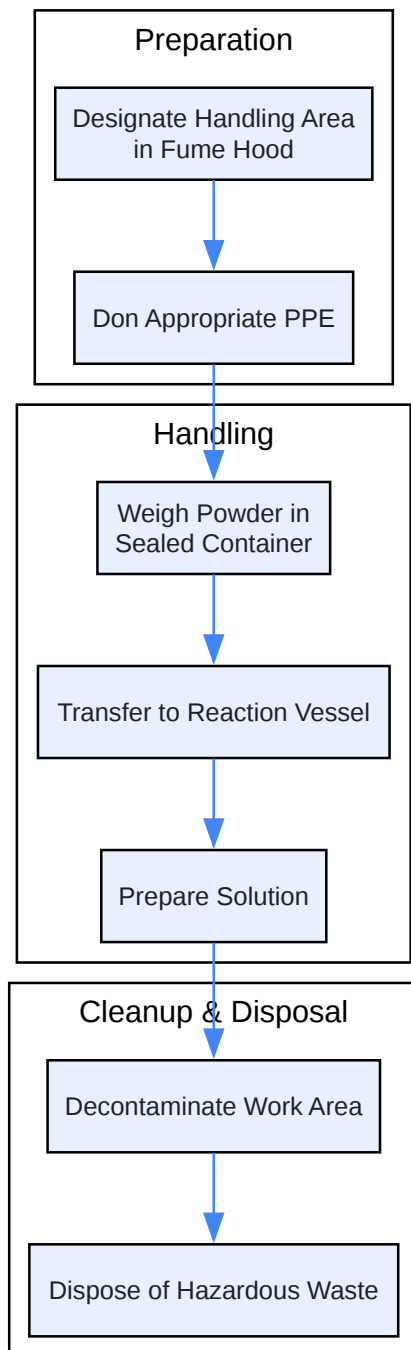
All waste contaminated with **2,6-Dinitroanisole** must be treated as hazardous waste.

- Collect all solid waste, including contaminated PPE and absorbent materials, in a clearly labeled, sealed hazardous waste container.
- Liquid waste should be collected in a separate, labeled hazardous waste container.
- Follow all institutional and local regulations for the disposal of hazardous chemical waste.

Visualizing Workflows and Toxicity Pathways

To aid in the understanding of safe handling procedures and potential toxicological mechanisms, the following diagrams have been generated using Graphviz.

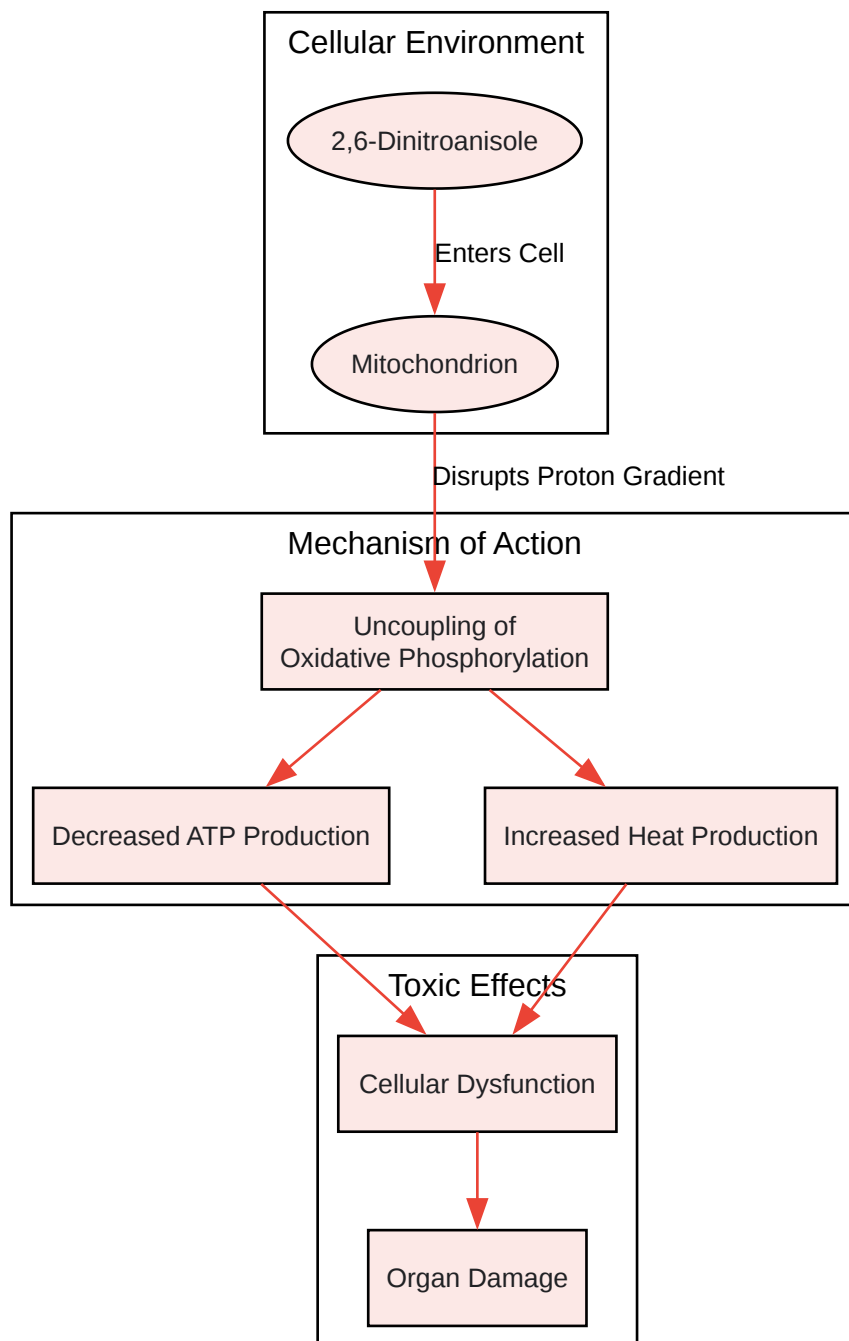
Experimental Workflow for Handling 2,6-Dinitroanisole



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Caption: A logical workflow for the safe handling of **2,6-Dinitroanisole** in a laboratory setting.

Hypothesized Toxicity Pathway of Dinitroanisoles

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Caption: A diagram illustrating the likely mechanism of toxicity for dinitroanisoles.

Disclaimer: This guide is intended for informational purposes only and should not be considered a substitute for a comprehensive risk assessment and adherence to all applicable safety regulations and institutional protocols. Always consult the most recent Safety Data Sheet (SDS) for **2,6-Dinitroanisole** before handling.

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